SGC-0946: A Guide to Dissolution and Storage for Research Applications

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Compound of Interest

Compound Name: *SGC 0946*

Cat. No.: *B1574460*

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SGC-0946 is a highly potent and selective inhibitor of the DOT1L histone methyltransferase, making it a critical tool for epigenetic research and therapeutic development, particularly in the context of MLL-rearranged leukemias.[1][2][3] Proper handling, including dissolution and storage, is paramount to ensure its stability and the reproducibility of experimental results. This document provides detailed application notes and protocols for the effective use of SGC-0946.

Physicochemical and Solubility Data

SGC-0946 is a solid powder that requires careful dissolution for use in various experimental settings.[1][3] The choice of solvent is critical and depends on the intended application, whether in vitro cell-based assays or in vivo studies. It is important to note that the use of fresh, high-purity solvents is recommended to achieve maximum solubility and maintain the integrity of the compound.[1] For instance, moisture-absorbing DMSO can reduce solubility.[1]

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Parameter	Value	Source
Molecular Weight	618.57 g/mol	[1]
Solubility in DMSO	100 mg/mL (161.66 mM)	[1]
Solubility in Ethanol	100 mg/mL	[1]
Solubility in DMF	10 mg/mL	[4]
Solubility in Ethanol:PBS (pH 7.2) (1:4)	0.2 mg/mL	[4]
Water Solubility	Insoluble	[1]

Storage and Stability

Proper storage of SGC-0946 is crucial to maintain its activity over time. Both the solid compound and stock solutions have specific storage requirements. To prevent degradation, it is advisable to aliquot stock solutions to avoid repeated freeze-thaw cycles.[1]

Form	Storage Temperature	Stability	Source
Solid Powder	-20°C	≥ 3 years	[1][5]
In Solvent	-80°C	1 year	[1]
In Solvent	-20°C	1 month	[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution suitable for further dilution in cell culture media or aqueous buffers for in vitro experiments.

Materials:

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- SGC-0946 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- Equilibrate the SGC-0946 vial to room temperature before opening to prevent moisture condensation.
- Weigh out the desired amount of SGC-0946 powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.19 mg of SGC-0946.
- Add the appropriate volume of anhydrous DMSO to the vial containing the SGC-0946 powder.
- Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can aid dissolution if necessary.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[1]

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol details the dilution of the DMSO stock solution into cell culture medium for treating cells.

Materials:

- 10 mM SGC-0946 stock solution in DMSO

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- Pre-warmed, complete cell culture medium
- Sterile tubes
- Calibrated pipettes

Procedure:

- Thaw a single aliquot of the 10 mM SGC-0946 stock solution at room temperature.
- Perform a serial dilution of the stock solution in complete cell culture medium to achieve the desired final concentration. For example, to prepare a 1 µM working solution, you can perform a 1:1000 dilution of the 10 mM stock solution into the cell culture medium.
- Ensure thorough mixing by gently pipetting up and down or inverting the tube.
- Add the final working solution to your cell cultures. It is important to include a vehicle control (e.g., DMSO at the same final concentration) in your experimental design.

Signaling Pathway and Experimental Workflow

SGC-0946 is a potent inhibitor of DOT1L, a histone methyltransferase that specifically methylates histone H3 on lysine 79 (H3K79).[3] This methylation is associated with active transcription. In the context of MLL-rearranged leukemia, the MLL fusion protein aberrantly recruits DOT1L to ectopic sites, leading to the methylation of H3K79 and the subsequent upregulation of pro-leukemogenic genes such as HOXA9 and MEIS1. Inhibition of DOT1L by SGC-0946 reverses this hypermethylation, leading to the downregulation of these target genes and subsequent anti-leukemic effects.[2]

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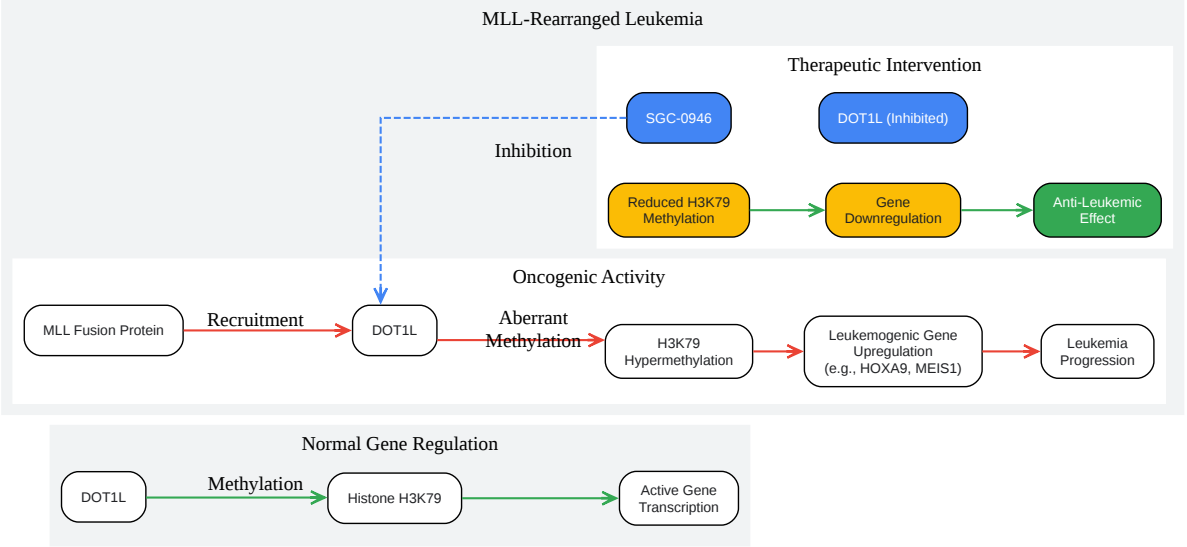

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Figure 1: Mechanism of action of SGC-0946 in MLL-rearranged leukemia.

The experimental workflow for evaluating the efficacy of SGC-0946 typically involves treating MLL-rearranged leukemia cells with the inhibitor and assessing various downstream effects.

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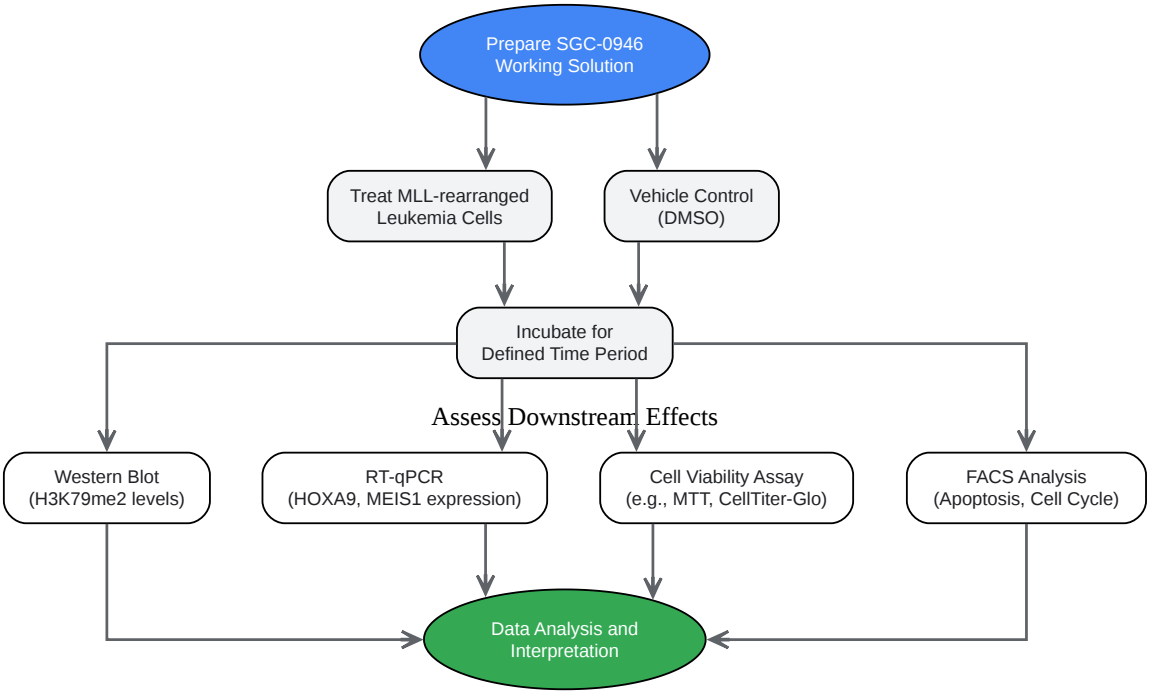

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Figure 2: A typical experimental workflow for evaluating SGC-0946.

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